

Physical and chemical characteristics of 2-Butanone 2,4-Dinitrophenylhydrazone-d3

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Compound of Interest

Compound Name: 2-Butanone 2,4-Dinitrophenylhydrazone-d3

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Technical Guide: 2-Butanone 2,4-Dinitrophenylhydrazone-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of **2-Butanone 2,4-Dinitrophenylhydrazone-d3**. This deuterated derivative of 2-butanone 2,4-dinitrophenylhydrazone serves as a crucial internal standard for quantitative analytical studies, particularly in chromatography and mass spectrometry.

Chemical and Physical Properties

2-Butanone 2,4-dinitrophenylhydrazone-d3 is the deuterium-labeled counterpart of 2-butanone 2,4-dinitrophenylhydrazone. The deuterium labeling provides a distinct mass signature, making it an ideal internal standard for accurate quantification in various analytical methods such as NMR, GC-MS, and LC-MS.^[1]

Table 1: Physical and Chemical Properties of **2-Butanone 2,4-Dinitrophenylhydrazone-d3** and its Non-Deuterated Analog

Property	2-Butanone 2,4-Dinitrophenylhydrazone-d3	2-Butanone 2,4-Dinitrophenylhydrazone (Non-Deuterated)
CAS Number	259824-58-3	958-60-1[2][3][4][5]
Molecular Formula	C ₁₀ H ₉ D ₃ N ₄ O ₄	C ₁₀ H ₁₂ N ₄ O ₄ [2][3][5]
Molecular Weight	255.25 g/mol	252.23 g/mol [5]
Appearance	Solid	Orange-red crystalline solid
Melting Point	Not available	115-117 °C[4]
Boiling Point	Not available	Not available
Solubility	Soluble in organic solvents	Soluble in ethanol, ethanol/water mixtures[6]
Storage Temperature	+4°C	-20°C[4]

Synthesis and Purification

The synthesis of 2-butanone 2,4-dinitrophenylhydrazone is a classic condensation reaction between 2-butanone and 2,4-dinitrophenylhydrazine (DNPH) in an acidic medium.[6] The same principle applies to the synthesis of the deuterated analog, where deuterated 2-butanone would be used as the starting material.

General Synthesis Protocol (for non-deuterated analog)

This protocol describes the synthesis of the non-deuterated compound and can be adapted for the synthesis of the deuterated analog by substituting 2-butanone with its deuterated counterpart.

Materials:

- 2-Butanone
- 2,4-Dinitrophenylhydrazine (DNPH)
- Ethanol

- Concentrated Sulfuric Acid or Hydrochloric Acid

Procedure:

- Dissolve 2,4-dinitrophenylhydrazine in ethanol.
- Add a few drops of concentrated sulfuric acid or hydrochloric acid to the solution to act as a catalyst.[\[6\]](#)
- Slowly add 2-butanone to the acidic DNPH solution.
- An orange-red precipitate of 2-butanone 2,4-dinitrophenylhydrazone will form.
- Allow the reaction to proceed at room temperature for complete precipitation.
- Filter the precipitate and wash with cold ethanol to remove unreacted starting materials.
- Dry the product in a desiccator.

Purification

Recrystallization is the most common method for purifying the crude product. The choice of solvent is critical for obtaining high-purity crystals.

Solvents for Recrystallization:

- Ethanol[\[6\]](#)
- Ethanol/water mixtures[\[6\]](#)
- n-Butyl alcohol[\[6\]](#)
- Pyridine[\[6\]](#)
- Dioxane[\[6\]](#)

Procedure:

- Dissolve the crude product in a minimum amount of hot recrystallization solvent.

- Allow the solution to cool slowly to form crystals.
- Filter the purified crystals and wash with a small amount of cold solvent.
- Dry the crystals thoroughly. The purity can be checked by measuring the melting point.

Experimental Protocols: Analytical Characterization

As an internal standard, the purity and identity of **2-Butanone 2,4-Dinitrophenylhydrazone-d3** are paramount. The following are general protocols for its characterization, based on the non-deuterated analog.

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary technique for the analysis of dinitrophenylhydrazone derivatives.

- Column: A reverse-phase C18 column is typically used.
- Mobile Phase: A gradient of water and acetonitrile is common.
- Detection: UV detection at approximately 360 nm is effective due to the chromophore in the molecule.^[4]
- Internal Standard: **2-Butanone 2,4-Dinitrophenylhydrazone-d3** is used as an internal standard for the quantification of 2-butanone.

Spectroscopic Analysis

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum of the non-deuterated compound shows characteristic signals for the aromatic protons of the dinitrophenyl ring, the N-H proton of the hydrazone, and the protons of the butanone moiety. For the deuterated analog, the signals corresponding to the deuterated positions will be absent.
- ¹³C NMR: The carbon NMR spectrum provides information about the carbon skeleton of the molecule.

3.2.2. Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the molecular weight and fragmentation pattern. For the deuterated compound, the molecular ion peak will be shifted by the mass of the deuterium atoms.

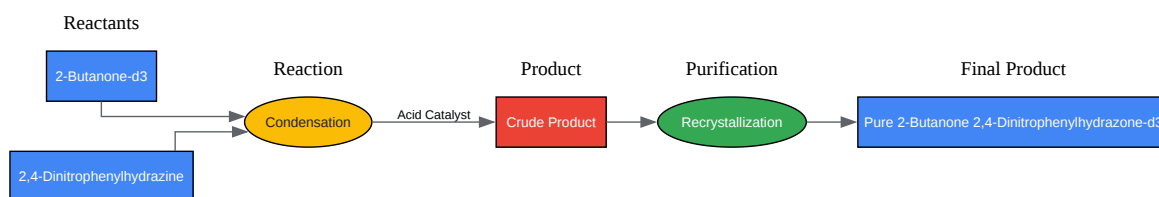
- GC-MS: Gas chromatography coupled with mass spectrometry can be used for separation and identification.
- LC-MS: Liquid chromatography coupled with mass spectrometry is also a powerful tool for analysis.

3.2.3. Infrared (IR) Spectroscopy

The IR spectrum of 2-butanone 2,4-dinitrophenylhydrazone shows characteristic absorption bands for the N-H, C=N, C=C (aromatic), and NO₂ functional groups.

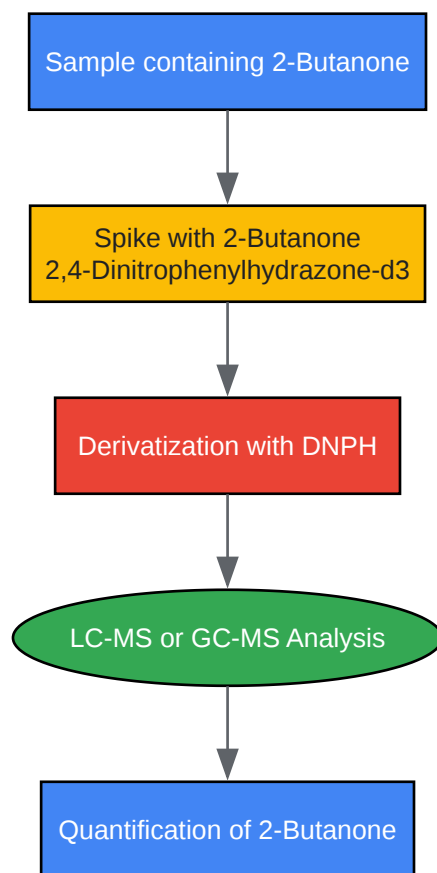
Logical Relationships and Workflows

The following diagrams illustrate the synthesis and analytical workflow for 2-Butanone 2,4-Dinitrophenylhydrazone.



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Caption: Synthesis workflow for **2-Butanone 2,4-Dinitrophenylhydrazone-d3**.



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Caption: Analytical workflow using the deuterated compound as an internal standard.

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